

In-Depth Technical Guide to 4'-Hydroxyheptanophenone (CAS 14392-72-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Hydroxyheptanophenone

Cat. No.: B084665

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, safety data, synthesis, and biological activity of **4'-Hydroxyheptanophenone** (CAS 14392-72-4).

Chemical Information and Physical Properties

4'-Hydroxyheptanophenone, with the CAS registry number 14392-72-4, is an aromatic ketone. Its structure features a heptanoyl group attached to a phenol ring at the para position. This compound is also known as Hexyl 4-hydroxyphenyl ketone.

Table 1: Physicochemical Properties of **4'-Hydroxyheptanophenone**

Property	Value	Source
CAS Number	14392-72-4	N/A
Molecular Formula	C ₁₃ H ₁₈ O ₂	
Molecular Weight	206.29 g/mol	
Appearance	White to almost white crystalline powder	[1]
Melting Point	92.0 to 95.0 °C	N/A
Boiling Point	220 °C at 15 mmHg	N/A
Purity	≥98.0% (GC)	[2]
IUPAC Name	1-(4-hydroxyphenyl)heptan-1-one	N/A
Synonyms	Hexyl 4-hydroxyphenyl ketone	

Safety and Handling

4'-Hydroxyheptanophenone requires careful handling in a laboratory setting. It is classified as causing skin and serious eye irritation.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation
H319	Causes serious eye irritation	
Precautionary	P264	Wash skin thoroughly after handling
P280	Wear protective gloves/eye protection/face protection	
P302 + P352	IF ON SKIN: Wash with plenty of water	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/attention	
P337 + P313	If eye irritation persists: Get medical advice/attention	
P362 + P364	Take off contaminated clothing and wash it before reuse	

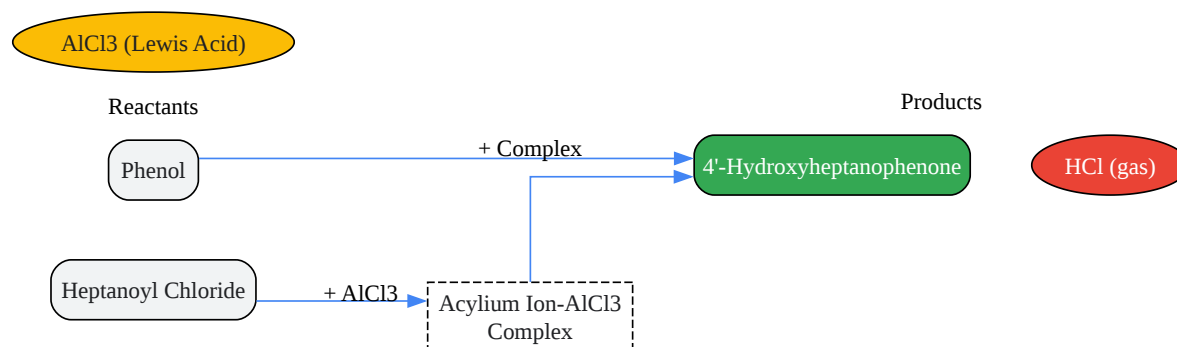
Experimental Protocols

Synthesis of 4'-Hydroxyheptanophenone

A common method for the synthesis of 4'-hydroxyphenyl ketones is the Friedel-Crafts acylation of phenol.[3] This reaction involves the electrophilic aromatic substitution of the phenol ring with an acyl group. For **4'-Hydroxyheptanophenone**, this would involve the reaction of phenol with heptanoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).

General Protocol for Friedel-Crafts Acylation:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to handle evolved HCl), add anhydrous aluminum chloride and a suitable anhydrous solvent (e.g., dichloromethane or nitrobenzene).
- **Acyl Chloride Addition:** Cool the mixture in an ice bath and slowly add heptanoyl chloride dropwise from the dropping funnel with continuous stirring.
- **Phenol Addition:** After the formation of the acylium ion complex, slowly add a solution of phenol in the same solvent.
- **Reaction:** Allow the reaction mixture to warm to room temperature and then heat under reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture and pour it into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Separate the organic layer and extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **4'-Hydroxyheptanophenone**.



[Click to download full resolution via product page](#)

Figure 1. Friedel-Crafts acylation workflow for **4'-Hydroxyheptanophenone** synthesis.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are suitable methods for the analysis of **4'-Hydroxyheptanophenone**.

General HPLC Method:

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water.
- Detection: UV detection at a wavelength determined by the UV-Vis spectrum of the compound.
- Purpose: To determine the purity of the synthesized compound and to quantify it in various matrices.

General GC Method:

- Column: A non-polar or medium-polarity capillary column.

- Carrier Gas: Helium or Nitrogen.
- Injector and Detector Temperature: Optimized based on the boiling point of the compound.
- Purpose: To assess purity, especially for volatile impurities.

Biological Activity and Mechanism of Action

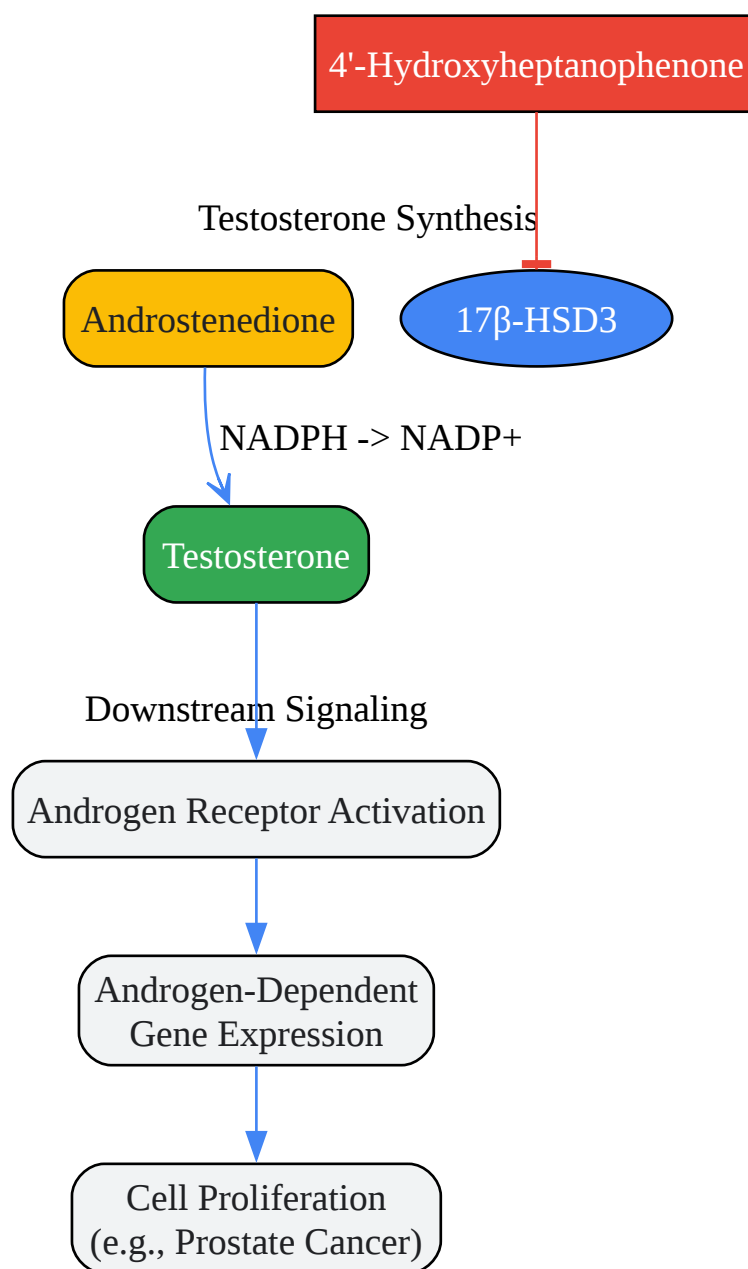
4'-Hydroxyheptanophenone has been investigated as a potential inhibitor of 17 β -hydroxysteroid dehydrogenase type 3 (17 β -HSD3).[4] This enzyme is crucial for the biosynthesis of the potent androgen, testosterone, from its precursor androstenedione, primarily in the testes.[5][6] The inhibition of 17 β -HSD3 is a therapeutic strategy for androgen-dependent conditions such as prostate cancer.[4]

Table 3: Biological Activity of **4'-Hydroxyheptanophenone**

Target	Activity	Application	Source
17 β -hydroxysteroid dehydrogenase type 3 (17 β -HSD3)	Inhibitor	Potential treatment for androgen-dependent diseases	[4]

Signaling Pathway

The mechanism of action of **4'-Hydroxyheptanophenone** as a 17 β -HSD3 inhibitor involves blocking the final step of testosterone synthesis. This leads to a reduction in the levels of testosterone, which is a key driver of growth in androgen-sensitive tissues.



[Click to download full resolution via product page](#)

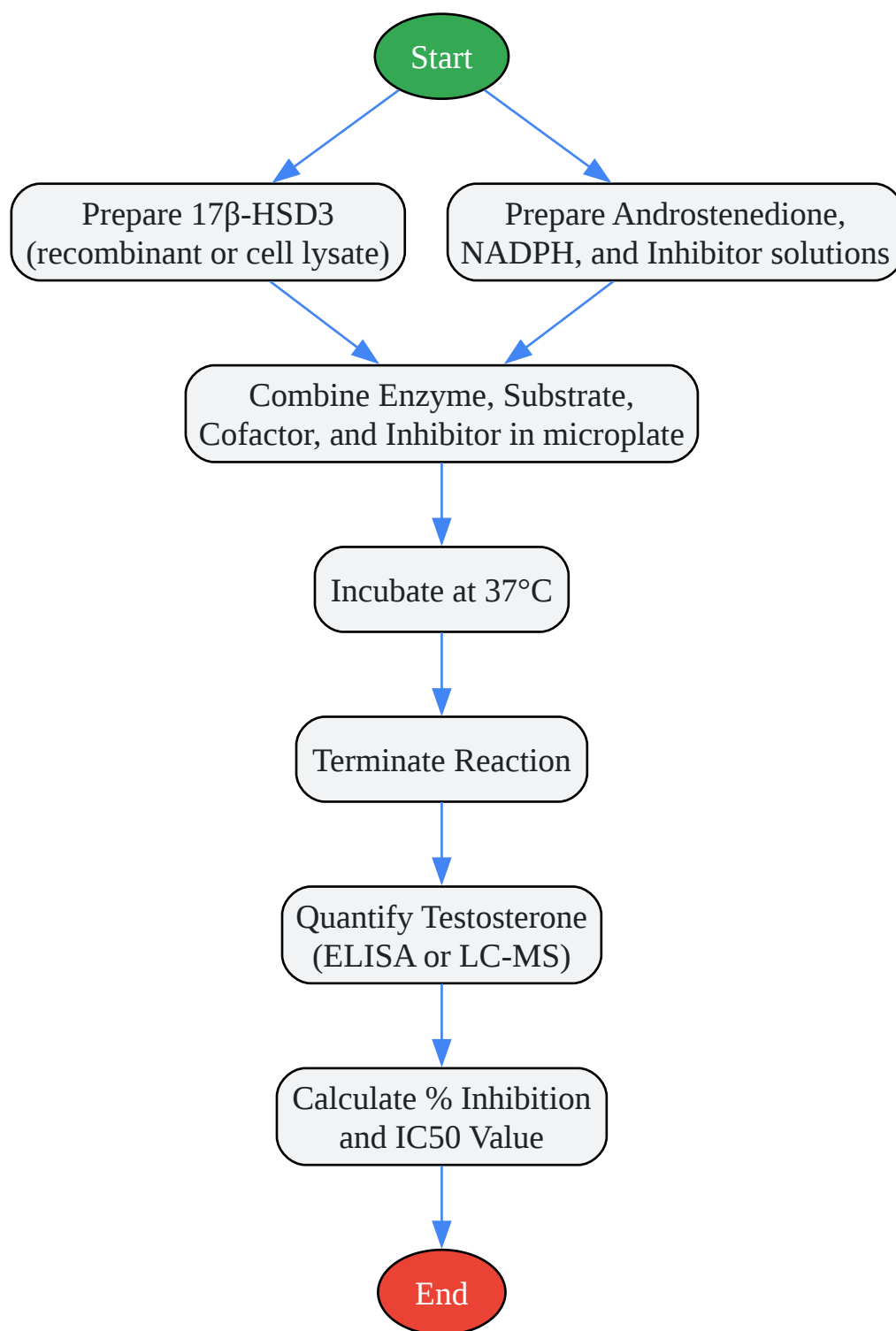
Figure 2. Inhibition of the 17β-HSD3 pathway by **4'-Hydroxyheptanophenone**.

Experimental Protocol for 17β-HSD3 Inhibition Assay

An in vitro assay can be performed to evaluate the inhibitory activity of **4'-Hydroxyheptanophenone** on 17β-HSD3. This typically involves using a recombinant form of the enzyme or cell lysates from cells overexpressing the enzyme.

General Protocol:

- **Enzyme Preparation:** Use purified recombinant human 17 β -HSD3 or prepare lysates from HEK293 cells transiently transfected with a 17 β -HSD3 expression vector.
- **Reaction Mixture:** In a microplate, combine the enzyme preparation, the substrate androstenedione, the cofactor NADPH, and varying concentrations of **4'-Hydroxyheptanophenone** (or vehicle control) in a suitable buffer (e.g., phosphate buffer, pH 7.4).
- **Incubation:** Incubate the reaction mixture at 37°C for a specified period.
- **Reaction Termination:** Stop the reaction by adding a quenching solution (e.g., a strong acid or an organic solvent).
- **Quantification of Testosterone:** Measure the amount of testosterone produced using a validated analytical method, such as an enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-mass spectrometry (LC-MS).
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of the test compound and determine the IC₅₀ value (the concentration of inhibitor required to reduce enzyme activity by 50%).



[Click to download full resolution via product page](#)

Figure 3. Experimental workflow for the 17β-HSD3 inhibition assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. labproinc.com [labproinc.com]
- 3. Ch24 - Acylation of phenols [chem.ucalgary.ca]
- 4. Portico [access.portico.org]
- 5. 17 β -Hydroxysteroid dehydrogenase III deficiency - Wikipedia [en.wikipedia.org]
- 6. HSD17B3 hydroxysteroid 17-beta dehydrogenase 3 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to 4'-Hydroxyheptanophenone (CAS 14392-72-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084665#cas-number-14392-72-4-chemical-information-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com